

# The Discovery and Enduring Legacy of Tin Tetrachloride: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	Tin(4+)
CAS No.:	22537-50-4
Cat. No.:	B1230384

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Tin tetrachloride ( $\text{SnCl}_4$ ), a colorless, fuming liquid, holds a significant place in the history of chemistry. Its discovery marked a pivotal moment in the transition from alchemy to modern chemistry, and its unique properties have secured its relevance in a multitude of scientific and industrial applications for centuries. This in-depth technical guide explores the discovery, history, and fundamental properties of tin tetrachloride, providing researchers, scientists, and drug development professionals with a comprehensive understanding of this important inorganic compound.

## Discovery and Historical Significance

Tin tetrachloride was first identified by the German physician and alchemist Andreas Libavius (c. 1550-1616).<sup>[1][2][3]</sup> In his seminal 1597 publication, *Alchemia*, considered one of the first systematic chemistry textbooks, Libavius described a substance he named "spiritus fumans libavii" (the fuming liquor of Libavius), which we now know as tin tetrachloride.<sup>[4][5][6]</sup> His work

was notable for its clarity and systematic approach, a departure from the secrecy and mysticism that often shrouded alchemical practices.[4][7]

The historical journey of tin tetrachloride is not confined to the annals of early chemistry. By the 17th century, it had found commercial application as a mordant in the dyeing industry.[8] Its ability to form dense, irritating smoke upon contact with air led to its unfortunate use as a chemical weapon during World War I.[1][2]

## Physicochemical Properties

Tin tetrachloride is a versatile reagent, a characteristic owing to its distinct physical and chemical properties. The anhydrous form and its common pentahydrate exhibit different properties, which are crucial for their respective applications.

**Table 1: Physical Properties of Tin Tetrachloride**

Property	Anhydrous (SnCl <sub>4</sub> )	Pentahydrate (SnCl <sub>4</sub> ·5H <sub>2</sub> O)
Molar Mass	260.50 g/mol [1][3]	350.60 g/mol [1][3]
Appearance	Colorless fuming liquid[1][9] [10]	Yellowish-white crystalline solid[9]
Odor	Acrid, pungent[1][10]	Faint odor of HCl[9]
Density	2.226 g/cm <sup>3</sup> at 25 °C[1][9]	2.04 g/cm <sup>3</sup> [1][9]
Melting Point	-34.07 °C[1][9]	56 °C[1][9]
Boiling Point	114.15 °C[1][9]	Decomposes at 56°C[9]

**Table 2: Solubility of Anhydrous Tin Tetrachloride**

Solvent	Solubility
Water	Hydrolyzes, very hygroscopic[1]
Organic Solvents	Soluble in alcohol, benzene, toluene, chloroform, acetone, kerosene, CCl <sub>4</sub> , methanol, gasoline, CS <sub>2</sub> [1][9][10][11]

## Experimental Protocols

The synthesis of tin tetrachloride has been documented for over a century. Below are detailed methodologies for both a historical and a modern preparation of anhydrous tin tetrachloride.

### Historical Synthesis Protocol (Adapted from H. T. Vulte, 1895)[12]

Objective: To prepare anhydrous tin tetrachloride by the direct reaction of metallic tin with chlorine gas.

Materials:

- 150 g pure granulated tin
- Dry chlorine gas
- Tubulated retort
- Gas stove or other heat source
- Long condenser
- Two Woulff bottles (receivers)
- Ice-water bath
- Distillation flask
- Tinfoil

Procedure:

- Place 150 g of pure granulated tin into a mounted, tubulated retort.
- Heat the retort using a gas stove until the tin is fused.

- Introduce a strong stream of dry chlorine gas into the retort through a glass tube positioned near the surface of the molten tin.
- Connect the retort to a long condenser, followed by two Woulff bottles serving as receivers.
- Place the Woulff bottles in an ice-water bath to facilitate the condensation of the volatile tin tetrachloride.
- The crude tin tetrachloride will collect in the receivers.
- For purification, transfer the collected liquid to a distillation flask containing a small amount of tinfoil (to react with any excess free chlorine).
- Perform a fractional distillation to obtain purified, anhydrous tin tetrachloride.

## Modern Synthesis and Purification Protocol[13]

Objective: To synthesize and purify tin tetrachloride from its elements with high purity.

Materials:

- High-purity tin metal
- Chlorine gas
- Quartz reactor (still) with a dephlegmator
- Quartz tubing and hose
- Receiver vessel
- Quartz perforated-plate rectification column
- Resistance furnace
- Needle valve
- Condenser

- Quartz funnel
- Thermometer

Procedure: Synthesis:

- The synthesis is conducted in a specially designed quartz installation.
- The reaction between tin and chlorine is highly exothermic ( $\Delta H = -528.9$  kJ/mol).[12]
- Initial heating of the still is required to initiate the reaction.
- Once the reaction begins, the heat generated is substantial, and the dephlegmator must be cooled to control the temperature and condense the tin tetrachloride vapors.
- The resulting tin tetrachloride is transferred through a quartz hose to a receiver.

Purification (Rectification):

- The crude tin tetrachloride is purified using a quartz perforated-plate rectification column.
- The still temperature is maintained at 120°C, and the column temperature is held at 113°C.
- The sampling rate is controlled at approximately 1 mL/min using a needle valve.
- Fractions are collected and can be analyzed for purity using techniques such as inductively coupled plasma–atomic emission spectroscopy.

## Key Chemical Reactions and Applications

Tin tetrachloride is a strong Lewis acid, a property that underpins many of its applications.[1] It readily forms adducts with Lewis bases and is a key precursor in organotin chemistry.

Formation of Hexachlorostannate:  $\text{SnCl}_4 + 2 \text{HCl} \rightarrow \text{H}_2\text{SnCl}_6$

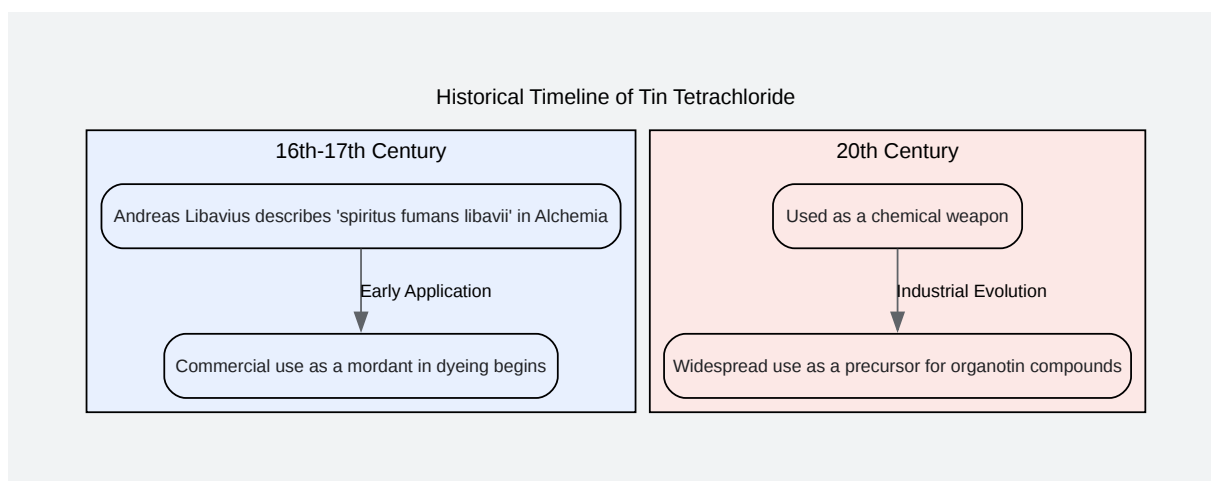
Precursor to Organotin Compounds:  $\text{SnCl}_4 + 4 \text{RMgCl} \rightarrow \text{SnR}_4 + 4 \text{MgCl}_2$ [1]

Its utility extends to various industrial processes:

- **Catalysis:** It serves as a Lewis acid catalyst in Friedel-Crafts reactions for alkylation and cyclization.[1][2]
- **Polymer Industry:** It is a precursor to organotin compounds used as catalysts and polymer stabilizers.[2][8]
- **Surface Coatings:** It is used in sol-gel processes to create tin(IV) oxide ( $\text{SnO}_2$ ) coatings, for example, to toughen glass.[2][8]
- **Dyeing:** Historically and in some modern applications, it is used as a mordant for textiles.[8][13]

## Visualizing the History and Synthesis

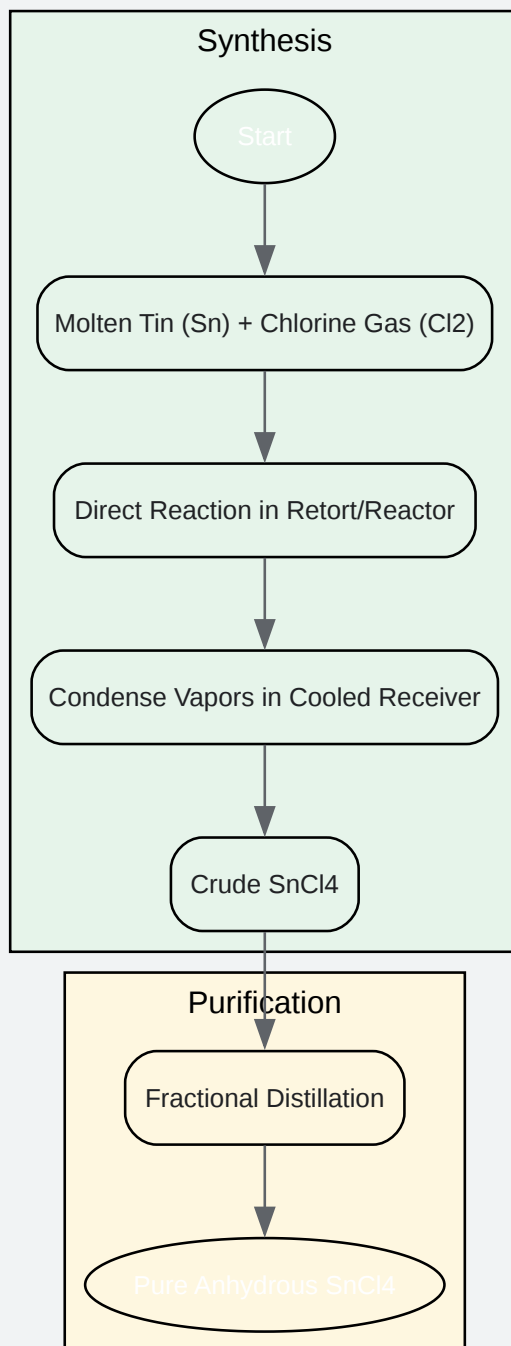
To better understand the timeline of the discovery and the workflow of its synthesis, the following diagrams are provided.



[Click to download full resolution via product page](#)

Caption: A timeline of key events in the history of tin tetrachloride.

## Experimental Workflow for Tin Tetrachloride Synthesis



[Click to download full resolution via product page](#)

Caption: A simplified workflow for the synthesis and purification of tin tetrachloride.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. Tin\(IV\) chloride - Wikipedia \[en.wikipedia.org\]](#)
- [2. vizagchemical.com \[vizagchemical.com\]](#)
- [3. alignchemical.com \[alignchemical.com\]](#)
- [4. encyclopedia.com \[encyclopedia.com\]](#)
- [5. Andreas Libavius - Wikipedia \[en.wikipedia.org\]](#)
- [6. Alchymia | work by Libavius | Britannica \[britannica.com\]](#)
- [7. Andreas Libavius | Alchemy, Paracelsus, Chemistry | Britannica \[britannica.com\]](#)
- [8. BNT Chemicals | Tin Chloride \[bnt-chemicals.com\]](#)
- [9. Tin tetrachloride | 7646-78-8 \[chemicalbook.com\]](#)
- [10. Tin tetrachloride | SnCl<sub>4</sub> | CID 24287 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [11. chembk.com \[chembk.com\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
- [13. grokipedia.com \[grokipedia.com\]](#)
- To cite this document: BenchChem. [The Discovery and Enduring Legacy of Tin Tetrachloride: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1230384/docs#the-discovery-and-enduring-legacy-of-tin-tetrachloride-a-technical-guide>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)